

# Solubility Profiling of 4-Hydroxy-3'-methylbenzophenone: A Technical Analysis

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## Compound of Interest

Compound Name: 4-Hydroxy-3'-methylbenzophenone

CAS No.: 71372-37-7

Cat. No.: B1629899

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## Executive Summary

**4-Hydroxy-3'-methylbenzophenone** is a diaryl ketone characterized by a phenolic hydroxyl group on one ring and a methyl substitution on the meta-position of the opposing ring. This structural asymmetry significantly influences its crystal lattice energy and, consequently, its dissolution thermodynamics.

For researchers in synthesis and formulation, this molecule presents a hybrid solubility profile:

- **High Solubility:** Polar aprotic solvents (DMSO, DMF) and medium-polarity ketones (Acetone).
- **Moderate Solubility:** Alcohols (Ethanol, Methanol) and Esters (Ethyl Acetate).
- **Low Solubility:** Aliphatic hydrocarbons (Hexane) and Water.

This guide details the thermodynamic drivers of this behavior and provides a validated protocol for precise solubility determination.

## Molecular Characterization & Isomer Distinction

Accurate solubility prediction requires precise structural identification to avoid conflation with high-melting analogs.

| Property       | Target Molecule                 | Common Analog (Often Confused)   |
|----------------|---------------------------------|----------------------------------|
| Name           | 4-Hydroxy-3'-methylbenzophenone | 4-Hydroxy-3-methylbenzophenone   |
| CAS            | 71372-37-7                      | 5326-42-1                        |
| Structure      | 4-OH on Ring A; 3-Me on Ring B  | 4-OH and 3-Me on Ring A          |
| Symmetry       | Lower (Asymmetric rings)        | Higher (Substituted single ring) |
| Melting Point  | Est. 130–145 °C*                | 174–175 °C                       |
| Lattice Energy | Lower (Favors dissolution)      | Higher (Resists dissolution)     |

- Note: The 3'-methyl isomer typically exhibits a lower melting point than the 3-methyl isomer due to reduced packing efficiency, suggesting generally higher solubility in organic solvents.

## Thermodynamic Solubility Profile

The solubility of **4-Hydroxy-3'-methylbenzophenone** is governed by the interplay between the Enthalpy of Fusion (

) and the Activity Coefficient (

) in the solvent.

## Predicted Solubility Data (Semi-Quantitative)

Based on Hansen Solubility Parameters (HSP) and analog correlation

(Oxybenzone/Benzophenone derivatives), the following solubility limits are projected at 25°C.

| Solvent Class | Representative Solvent | Solubility Rating | Est. Mass Fraction ( ) | Mechanistic Driver                                                  |
|---------------|------------------------|-------------------|------------------------|---------------------------------------------------------------------|
| Polar Aprotic | DMSO, DMF              | Excellent         | > 0.25                 | Strong H-bond acceptance from solvent to phenolic OH.               |
| Ketones       | Acetone, MEK           | Very Good         | 0.15 – 0.25            | Dipole-dipole interaction with carbonyl; H-bonding.                 |
| Alcohols      | Ethanol, Methanol      | Good              | 0.05 – 0.15            | Amphiprotic interaction; hindered by alkyl tail length.             |
| Esters        | Ethyl Acetate          | Good              | 0.08 – 0.12            | Polar interaction; favorable entropy of mixing.                     |
| Chlorinated   | Chloroform, DCM        | Moderate          | 0.05 – 0.10            | Dispersion forces + weak H-bond donor (CHCl <sub>3</sub> ).         |
| Aromatics     | Toluene                | Low-Moderate      | 0.01 – 0.05            | stacking interactions; lacks H-bonding.                             |
| Aliphatics    | Hexane, Heptane        | Poor              | < 0.005                | Dominant dispersion forces insufficient to overcome lattice energy. |
| Aqueous       | Water                  | Insoluble         | < 0.0001               | Hydrophobic effect dominates; high energy cost                      |

of cavity  
formation.

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## Temperature Dependence (Van't Hoff Analysis)

Solubility (

) increases exponentially with temperature. For process optimization (e.g., recrystallization), the relationship follows the modified Apelblat equation:

- Recrystallization Strategy: The steep solubility curve in Ethanol/Water or Toluene mixtures makes them ideal candidates. The compound dissolves readily at reflux (~78-110°C) but crystallizes out upon cooling due to the high temperature sensitivity of the phenolic moiety.

## Experimental Protocol: Saturation Shake-Flask Method

To generate precise data for regulatory or formulation purposes, do not rely on estimates. Use this self-validating gravimetric workflow.

### Reagents & Equipment

- Solute: **4-Hydroxy-3'-methylbenzophenone** (Purity >98% by HPLC).
- Solvents: HPLC Grade (dried over molecular sieves if analyzing water sensitivity).
- Apparatus: Thermostated orbital shaker ( $\pm 0.1^\circ\text{C}$ ), 0.45  $\mu\text{m}$  PTFE syringe filters.

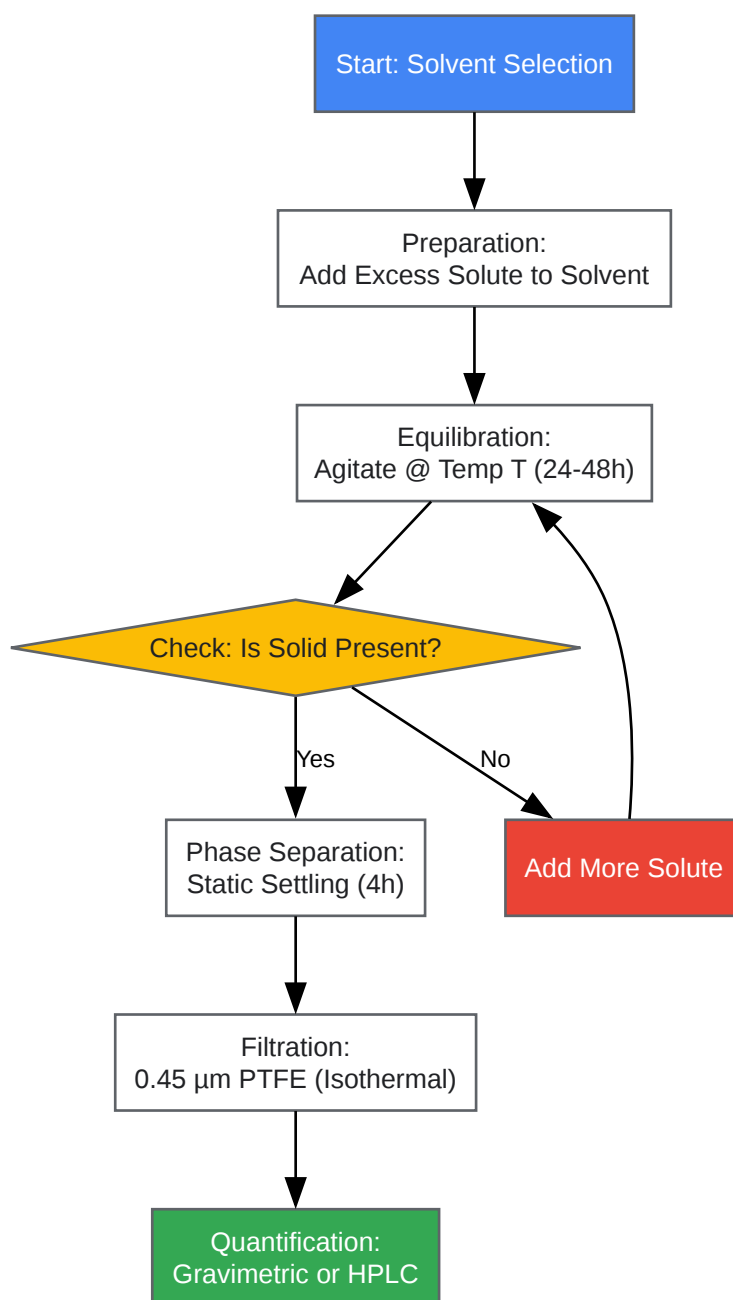
### Step-by-Step Methodology

- Excess Addition: Add solute to 10 mL of solvent until a visible solid phase persists (supersaturation).
- Equilibration: Agitate at fixed temperature (e.g., 298.15 K) for 24–48 hours.
- Settling: Allow phases to separate for 4 hours (static) to sediment fine particles.
- Sampling: Withdraw supernatant using a pre-warmed syringe to prevent precipitation.

- Filtration: Pass through 0.45  $\mu$ m PTFE filter into a tared weighing vial.
- Quantification:
  - Method A (Gravimetric): Evaporate solvent under vacuum/N<sub>2</sub> stream until constant mass.
  - Method B (HPLC-UV): Dilute aliquot and analyze at  
  
(approx. 288 nm or 325 nm).

## Workflow Visualization

The following diagram outlines the critical path for solubility determination, including checkpoints for data validity.

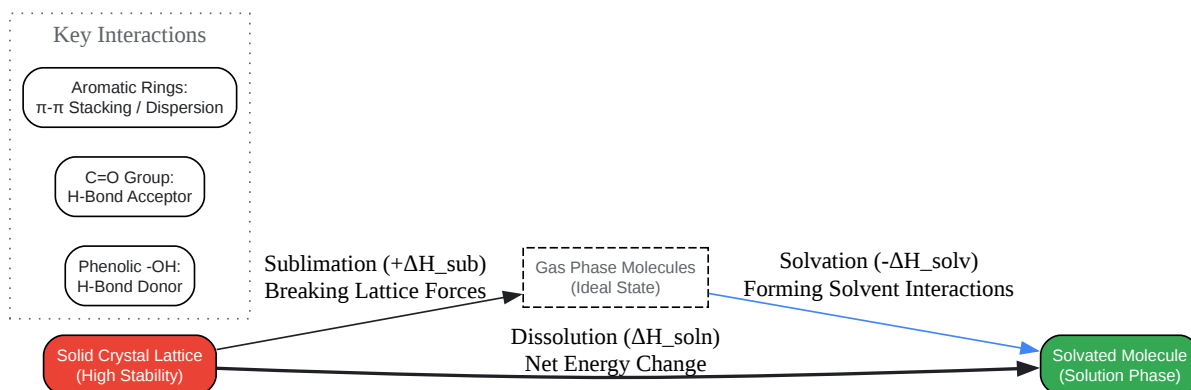


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Caption: Standardized Saturation Shake-Flask Method for solubility determination.

## Mechanistic Diagram: Solute-Solvent Interactions

Understanding why this molecule dissolves requires analyzing the competing forces. The diagram below illustrates the thermodynamic cycle of dissolution for **4-Hydroxy-3'-methylbenzophenone**.



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Caption: Thermodynamic cycle showing the energy barrier (Lattice) vs. driving force (Solvation).

## Applications & Implications

### Purification (Recrystallization)

The "Good" solubility in hot ethanol vs. "Moderate" at room temperature makes Ethanol or Ethanol/Water (80:20) the solvent system of choice for purification.

- Protocol: Dissolve crude at reflux in Ethanol.[1] Add water dropwise until turbidity persists. Re-heat to clear. Cool slowly to 4°C.

### Formulation

For topical or pharmaceutical applications, the solubility in lipophilic bases is critical. The 3'-methyl group increases lipophilicity (LogP ~3.5) compared to simple benzophenones, enhancing compatibility with oil-based formulations (e.g., sunscreens, creams) while maintaining enough polarity for emulsion stability.

## References

- National Center for Biotechnology Information. Benzophenone Solubility Profile (PubChem Compound Summary). PubChem.[2] Available at: [\[Link\]](#)
- Jiang, X., et al. "Determination of Solubility and Thermodynamic Properties of Benzophenone in Different Pure Solvents." Journal of Chemical & Engineering Data, 2018.

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## Sources

- [1. 4,6-DIBENZOYLRESORCINOL | 3088-15-1 \[chemicalbook.com\]](#)
- [2. 4-Hydroxy-3-methylbenzoic acid | C8H8O3 | CID 68138 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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